Structure-activity relationship (SAR) studies of 4-arylcyclohexanone derivatives

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Compound of Interest

Compound Name:	*4-(4-Methylphenyl)cyclohexanone*
CAS No.:	*40503-90-0*
Cat. No.:	*B1590761*

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Navigating the 4-Arylcyclohexanone Scaffold: A Technical Comparison Guide

Executive Summary: The Scaffold at the Crossroads

The 4-arylcyclohexanone moiety represents a privileged scaffold in medicinal chemistry, serving as a critical divergence point between two distinct therapeutic classes: central analgesics (opioid/SNRI dual-action agents) and anti-inflammatory modulators.

Unlike rigid templates like morphine, the 4-arylcyclohexanone scaffold offers tunable flexibility. While traditional opioids (e.g., Fentanyl) offer nanomolar affinity but high respiratory depression risks, derivatives of this scaffold—most notably the precursors and analogues of Tramadol and Venlafaxine—provide a "ceiling effect" on respiratory depression while maintaining efficacy through multi-modal mechanisms.

This guide objectively compares 4-arylcyclohexanone derivatives against standard-of-care alternatives, dissecting the Structure-Activity Relationship (SAR) that dictates whether the molecule becomes a potent analgesic or a selective anti-inflammatory agent.

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Comparative Analysis: Performance & Metrics

The Core Dilemma: Ketone vs. Alcohol

The most critical SAR decision for this scaffold is the fate of the carbonyl group (C1 position).

Feature	4-Arylcyclohexanone (The Ketone)	4-Arylcyclohexanol (The Reduced Analog)	Morphine (Standard Opioid)
Primary Target	NF-κB / COX-2 (Anti-inflammatory)	-Opioid Receptor (MOR) / SERT	-Opioid Receptor (Agonist)
Binding Mode	Michael Acceptor / Covalent modifier	Ionic (Amine) + H-Bond Donor (OH)	Ionic + H-Bond Network
MOR Affinity ( )	> 10,000 nM (Inactive)	10 - 500 nM (Moderate)	1.2 nM (High)
Metabolic Stability	Low (Rapid reduction/conjugation)	High (Phase II Glucuronidation)	Moderate
Toxicity Profile	Cytotoxic potential (Michael addition)	Serotonin Syndrome risk	Respiratory Depression

Key Insight: The "Gateway" Function

The ketone itself acts as a metabolic gateway. In vivo, 4-arylcyclohexanones are often stereoselectively reduced to their corresponding alcohols.

- Experimental Observation: Direct screening of the ketone against MOR often yields poor affinity ( ).
- Causality: The MOR binding pocket (specifically Asp147) requires a protonated amine for ionic bonding and a hydroxyl group for hydrogen bonding. The ketone lacks the H-bond donor capability, drastically reducing affinity.

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Detailed SAR Analysis

The Aryl Substituent (Position 4)

The electronic nature of the aryl ring at C4 dictates the pharmacodynamic profile.

- Unsubstituted Phenyl: Provides baseline lipophilicity but lacks selectivity.
- Electron-Withdrawing Groups (EWGs) (e.g., 4-F, 3-Cl):
  - Effect: Increases metabolic stability of the ring against hydroxylation.
  - Outcome: In the "Tramadol-like" series, a 3-Cl substituent (resembling the venlafaxine motif) enhances NET (Norepinephrine Transporter) inhibition over SERT (Serotonin Transporter).
- Electron-Donating Groups (EDGs) (e.g., -OMe):
  - Effect: Mimics the tyrosine residue of endogenous enkephalins.
  - Outcome: Critical for MOR recognition. The O-demethylation of the methoxy group (metabolic activation) often generates a phenol with 100x higher affinity (e.g., Tramadol O-desmethyltramadol).

Stereochemistry: Cis vs. Trans

When the ketone is reduced or functionalized (e.g., Grignard addition), diastereomers are formed.

- Cis-configuration (Aryl and OH on same side): Often favored for intramolecular H-bonding with the amine, improving blood-brain barrier (BBB) permeability.
- Trans-configuration: May expose polar groups, altering solubility and receptor fit.

Visualized Pathways

SAR Decision Logic

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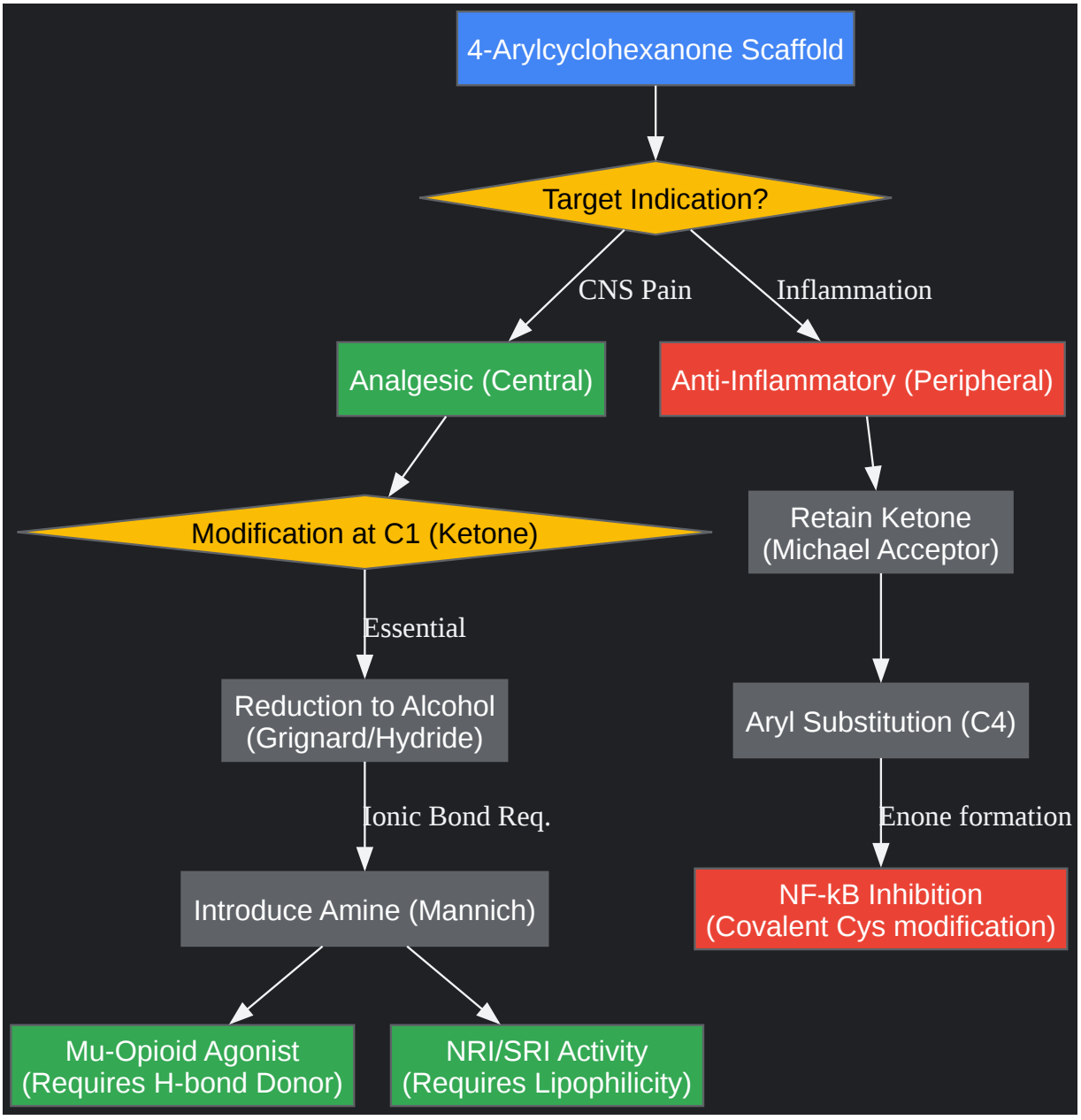
The following diagram illustrates the logical flow for optimizing this scaffold based on the desired therapeutic endpoint.



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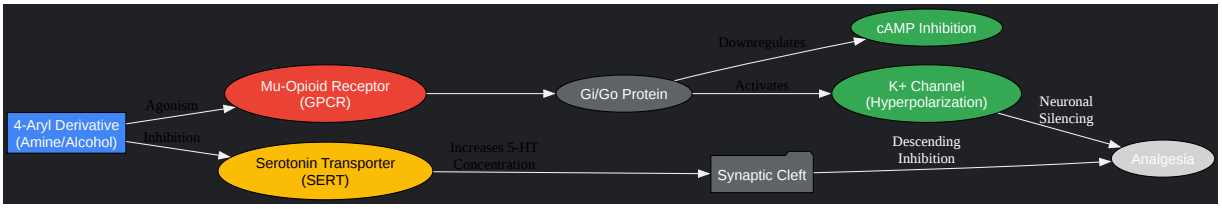
Caption: Decision tree for optimizing 4-arylcyclohexanone derivatives based on therapeutic target (Analgesia vs. Inflammation).

Mechanism of Action (Dual Analgesia)

How the reduced derivatives (Cyclohexanols) function compared to pure opioids.



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Caption: Dual-mechanism of action for amine-substituted 4-arylcyclohexanol derivatives (reduced ketones).

Experimental Protocols

To ensure reproducibility and scientific integrity, the following protocols utilize modern catalytic methods and standard radioligand validation.

Synthesis: Rhodium-Catalyzed 1,4-Addition

Rationale: Traditional Robinson annulation can be low-yielding. The Rh-catalyzed addition of aryl boronic acids to cyclohexenone is stereoselective and high-yielding.

Reagents:

- 1,4-Cyclohexanedione monoethylene acetal (Starting material)
- Aryl boronic acid (

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)

- (Catalyst)
- Dioxane/Water (Solvent)

Step-by-Step Protocol:

- Catalyst Prep: In a glovebox, charge a reaction vial with

  (1.5 mol%) and the aryl boronic acid (1.5 equiv).
- Addition: Add 1,4-cyclohexanedione monoethylene acetal (1.0 equiv) dissolved in 1,4-dioxane/H2O (10:1).
- Reaction: Stir at 90°C for 12 hours. Monitor conversion via TLC (Hexane:EtOAc 4:1).
- Workup: Quench with saturated

  . Extract with EtOAc (

). Dry over

  .
- Deprotection (Ketone Release): Treat the acetal intermediate with 2N HCl in THF at room temperature for 4 hours to liberate the 4-arylcyclohexanone.
- Purification: Flash column chromatography on silica gel.

Validation: Mu-Opioid Receptor Binding Assay

Rationale: This assay quantifies the affinity (

) of the derivative, validating the "Analgesic" potential.

Materials:

- Rat brain membrane homogenates (rich in MOR).
- Radioligand:

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-DAMGO (highly selective MOR agonist).

- Test compounds (dissolved in DMSO).

Protocol:

- Incubation: Mix membrane protein (

) with

  -DAMGO (2 nM) and increasing concentrations of the test 4-arylcyclohexanone derivative (

  to

) in Tris-HCl buffer (pH 7.4).
- Equilibrium: Incubate at 25°C for 60 minutes to reach equilibrium.
- Termination: Rapidly filter through glass fiber filters (Whatman GF/B) pre-soaked in 0.1% polyethylenimine (to reduce non-specific binding).
- Quantification: Wash filters

  with ice-cold buffer. Measure radioactivity via liquid scintillation counting.
- Data Analysis: Calculate

  using non-linear regression. Convert to

  using the Cheng-Prusoff equation:

  (Where

  is radioligand concentration and

  is its dissociation constant).

Conclusion

The 4-arylcyclohexanone scaffold is a versatile chameleon. In its ketone form, it serves primarily as a synthetic intermediate or a potential anti-inflammatory agent via Michael acceptor

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reactivity. However, its true value in pain management is unlocked upon reductive amination or Grignard addition, transforming it into a 4-arylcyclohexanol.

Recommendation:

- For Opioid Agonism: Target the cis-1,2-disubstituted cyclohexanol motif (Tramadol analogues).
- For Anti-inflammatory: Retain the

  -unsaturated ketone (enone) functionality to target NF-κB.

References

- BenchChem. (2025).[1] A Comprehensive Review of 4-Arylcyclohexanone Derivatives: Synthesis, Biological Activity, and Therapeutic Potential. BenchChem Technical Guides. Link
- Raffa, R. B., et al. (1992). Opioid and nonopioid components independently contribute to the mechanism of action of tramadol, an 'atypical' opioid analgesic. Journal of Pharmacology and Experimental Therapeutics. Link
- Chen, Z. R., et al. (1991).[2] Mu receptor binding of some commonly used opioids and their metabolites. Life Sciences. Link
- Ellis, C. R., et al. (2018).[3] Predicting opioid receptor binding affinity of pharmacologically unclassified designer substances using molecular docking. PLOS ONE. Link
- Overman, L. E., et al. (2021).[4] Synthesis of cyclohexanones from alkynol or enyne derivatives. Organic Letters. Link

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Sources

- 1. pdf.benchchem.com [pdf.benchchem.com]
- 2. Mu receptor binding of some commonly used opioids and their metabolites - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Predicting opioid receptor binding affinity of pharmacologically unclassified designer substances using molecular docking | PLOS One [journals.plos.org]
- 4. Cyclohexanone synthesis [organic-chemistry.org]

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